

Ertapenem disodium solubility and stability issues in research solutions

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Compound of Interest

Compound Name: Ertapenem disodium

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Ertapenem Disodium: Technical Support Center for Research Solutions

This guide provides researchers, scientists, and drug development professionals with essential information on the solubility and stability of **ertapenem disodium** in experimental settings. Below you will find frequently asked questions, troubleshooting guides, and detailed protocols to ensure the reliable and effective use of ertapenem in your research.

Frequently Asked Questions (FAQs)

Q1: What are the recommended solvents for dissolving **ertapenem disodium**?

A1: **Ertapenem disodium** is soluble in water and 0.9% sodium chloride solution.^[1] It is also soluble in DMSO.^{[2][3]} For research purposes, sterile Water for Injection or 0.9% Sodium Chloride Injection are the most common and recommended solvents.^{[1][4][5]} It is practically insoluble in ethanol and insoluble in isopropyl acetate and tetrahydrofuran.^{[1][6]}

Q2: What is the maximum concentration to which I can dissolve **ertapenem disodium**?

A2: For research applications, stock solutions are often prepared at concentrations up to 100 mg/mL in solvents like Water for Injection or 0.9% Sodium Chloride Injection.^{[4][7][8]} Reconstitution of a 1 g vial with 10 mL of a suitable solvent yields a concentration of approximately 100 mg/mL.^{[4][8]} Higher concentrations, such as 280 mg/mL, can be achieved

for specific applications by reconstituting with a smaller volume of solvent, for example, 3.2 mL for a 1 g vial.[4]

Q3: Why does my ertapenem solution have a yellow tint? Is it still usable?

A3: Solutions of **ertapenem disodium** can range from colorless to pale yellow.[9] This variation in color within this range does not typically affect the potency of the compound, and the solution is generally considered safe to use.[9] However, you should always visually inspect solutions for particulate matter before use.[9]

Q4: How should I store my ertapenem stock solutions and for how long are they stable?

A4: The stability of ertapenem solutions is highly dependent on concentration, temperature, and the solvent used. For maximum stability, it is recommended to store solutions under refrigeration (2-8°C or 5°C).[5][6] Solutions should not be frozen, as freezing can lead to variability in drug concentration upon thawing.[5][6][10][11]

- At Room Temperature (23-25°C): Stability is significantly reduced. A 20 mg/mL solution in 0.9% Sodium Chloride is stable for about 6 hours.[4][5][6] Higher concentrations, like 100 mg/mL, degrade much faster, with some studies showing stability for as little as 30 minutes to an hour.[10][12]
- Under Refrigeration (4-5°C): Stability is extended. A diluted solution (e.g., in 50 mL of 0.9% NaCl) can be stored for 24 hours and should be used within 4 hours after removal from the refrigerator.[5][6] A 100 mg/mL stock solution can retain over 90% of its initial concentration for about 48 hours at 4°C.[7]

Q5: What factors can cause my ertapenem solution to degrade?

A5: Ertapenem degradation is influenced by several factors:

- Temperature: Higher temperatures accelerate degradation.[7][12][13]
- pH: Ertapenem is most stable in a narrow pH range of approximately 5.5 to 7.5.[13][14][15] Degradation is catalyzed by both acidic (below pH 5.0) and basic (above pH 7.5) conditions. [14][15]

- Concentration: Higher concentrations of ertapenem tend to degrade more rapidly than lower concentrations.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Solvent: Ertapenem is unstable in diluents containing dextrose (α -D-glucose).[\[5\]](#)[\[8\]](#) It demonstrates the greatest stability in sodium chloride solutions.[\[10\]](#)[\[11\]](#)

Q6: What is the primary degradation pathway for ertapenem?

A6: The primary degradation pathway for ertapenem, like other carbapenem antibiotics, involves the hydrolysis of the β -lactam ring.[\[6\]](#)[\[14\]](#)[\[16\]](#) This process results in a ring-opened derivative that is pharmacologically inactive.[\[6\]](#)[\[16\]](#) This hydrolysis can be catalyzed by acidic or basic conditions.[\[13\]](#)

Quantitative Data Summary

For ease of reference, the following tables summarize the key quantitative data regarding the solubility and stability of **ertapenem disodium**.

Table 1: Solubility of **Ertapenem Disodium** in Common Solvents

Solvent	Solubility	Reference
Water	Soluble, up to 100 mg/mL	[2]
0.9% Sodium Chloride	Soluble	[1] [6]
DMSO	Soluble, up to 100 mg/mL	[2] [3]
Ethanol	Practically Insoluble	[1] [6]

Table 2: Stability of **Ertapenem Disodium** Solutions

Concentration	Solvent	Storage Temperature	Stability (Time to retain >90% concentration)	Reference
20 mg/mL	0.9% NaCl	Room Temp (25°C)	~6 hours	[5][6][12]
100 mg/mL	0.9% NaCl	Room Temp (23°C)	~5.5 hours	[7]
100 mg/mL	0.9% NaCl	Refrigerated (4°C)	~48 hours (2.35 days)	[7]
Diluted Solution	0.9% NaCl	Refrigerated (5°C)	24 hours (must be used within 4 hours after removal)	[5][6]

Troubleshooting Guide

Problem: The **ertapenem disodium** powder is not dissolving completely.

Possible Cause	Recommended Action
Insufficient Solvent Volume	Ensure you are using the correct volume of solvent for the desired concentration. For a 1 g vial, 10 mL is typically used to achieve a 100 mg/mL solution.[4]
Inadequate Mixing	Shake the vial thoroughly after adding the solvent to ensure the powder is fully wetted and dissolved.[4][5]
Incorrect Solvent	Confirm you are using a recommended solvent such as Water for Injection or 0.9% Sodium Chloride.[5] Ertapenem has poor solubility in solvents like ethanol.[1][6]

Problem: I see precipitation in my ertapenem solution after storage.

Possible Cause	Recommended Action
Solution was Frozen	Solutions of ertapenem should not be frozen as this can cause the drug to precipitate upon thawing. [5] [6] [17] Discard the solution.
Extended Storage	The solution may have been stored beyond its stability period, leading to degradation and precipitation of byproducts. Prepare fresh solution.
Supersaturation	If a very high concentration was prepared, it might have been unstable. Consider preparing a more dilute solution.

Problem: My experimental results are inconsistent.

Possible Cause	Recommended Action
Solution Degradation	Prepare fresh ertapenem solutions for each experiment, especially if working at room temperature where stability is limited to a few hours. [12]
Incorrect pH of Medium	The pH of your experimental buffer or medium could be outside the optimal stability range for ertapenem (pH 5.5-7.5), causing rapid degradation. [14] [15] Check and adjust the pH if necessary.
Interaction with Media Components	Avoid using diluents that contain dextrose, as they are known to be incompatible with ertapenem. [5] [8]

Experimental Protocols

Protocol: Preparation of a 100 mg/mL **Ertapenem Disodium** Stock Solution

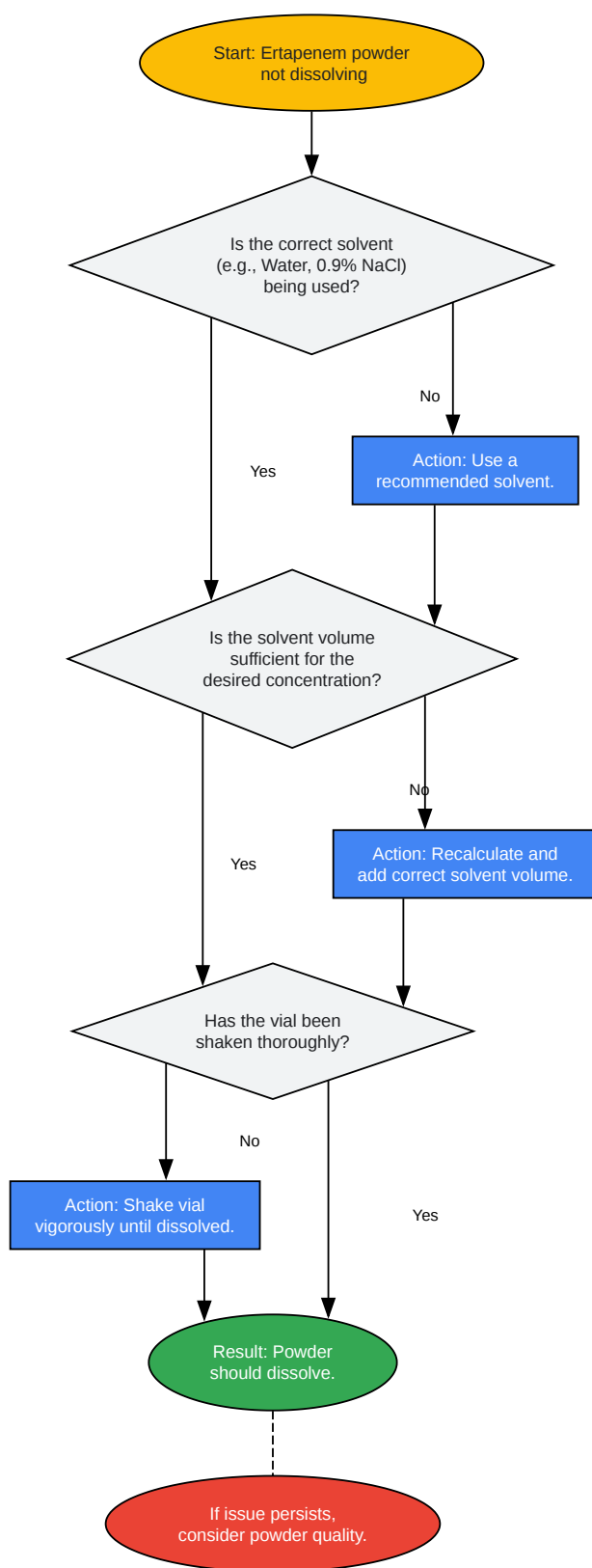
Materials:

- 1 g vial of **Ertapenem Disodium** (lyophilized powder)
- 10 mL of sterile Water for Injection or 0.9% Sodium Chloride Injection
- Sterile syringe and needle
- Sterile, sealed storage vials (e.g., polypropylene)

Procedure:

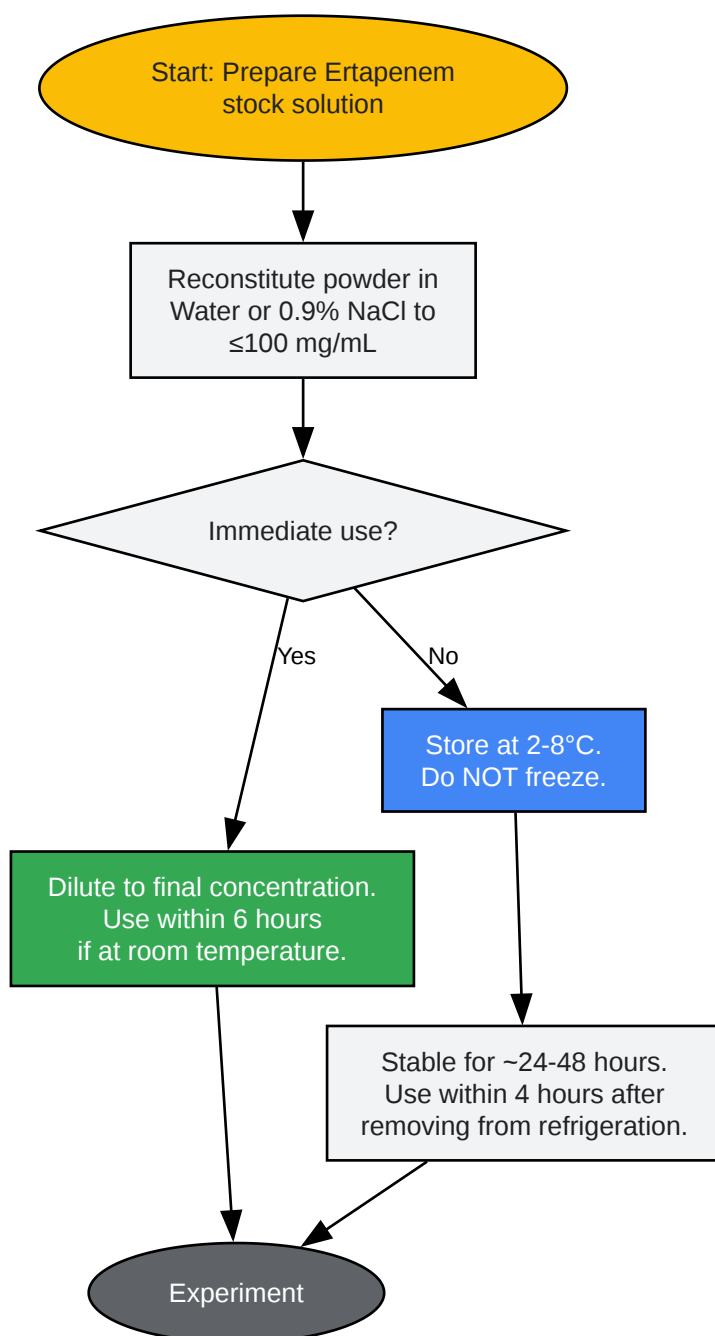
- Aseptically withdraw 10 mL of the chosen solvent (Water for Injection or 0.9% Sodium Chloride Injection) into a sterile syringe.^[4]
- Carefully inject the 10 mL of solvent into the 1 g vial of **ertapenem disodium** powder.
- Shake the vial vigorously until the powder is completely dissolved.^{[4][5]} The resulting solution will have a concentration of approximately 100 mg/mL.
- Visually inspect the solution to ensure it is clear and free of any particulate matter. A pale yellow color is acceptable.^[9]
- For immediate use, dilute this stock solution to the final desired concentration in your experimental system.
- For short-term storage, aliquot the stock solution into sterile vials, seal them, and store them under refrigeration at 2-8°C for no more than 48 hours.^[7]

Visual Guides



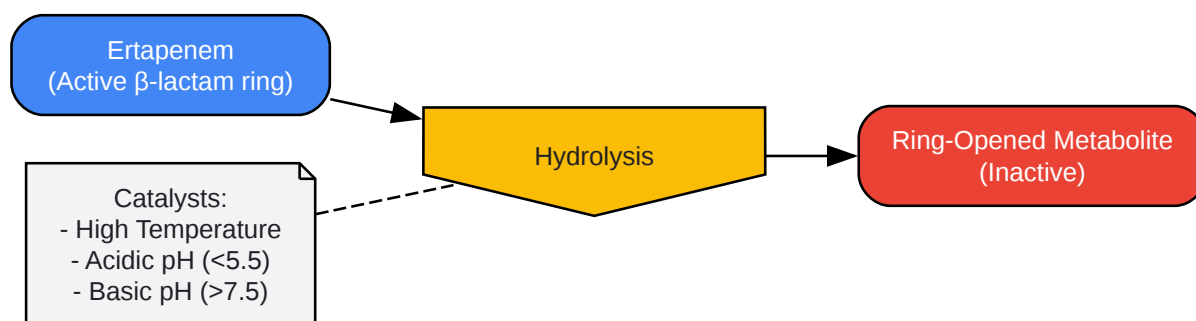
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Caption: Troubleshooting workflow for ertapenem solubility issues.



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Caption: Decision guide for preparing and storing ertapenem solutions.



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Caption: Simplified diagram of the primary ertapenem degradation pathway.

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